

structural formula and molecular weight of 6-(dimethylamino)pyrazine-2-carboxylic acid

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Compound of Interest

Compound Name: 6-(Dimethylamino)pyrazine-2-carboxylic acid

Cat. No.: B1332027

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Technical Guide: 6-(dimethylamino)pyrazine-2-carboxylic acid

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

6-(dimethylamino)pyrazine-2-carboxylic acid is a heterocyclic organic compound. Its core structure consists of a pyrazine ring, which is a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 4. This core is substituted with a dimethylamino group at the 6th position and a carboxylic acid group at the 2nd position. The presence of these functional groups makes it a molecule of interest in medicinal chemistry and materials science.

The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₉ N ₃ O ₂
Molecular Weight	167.17 g/mol
CAS Number	40262-53-1

Structural Formula

The two-dimensional structure of **6-(dimethylamino)pyrazine-2-carboxylic acid** is depicted below. The diagram illustrates the arrangement of atoms and the bonding within the molecule, highlighting the pyrazine core and its substituents.

Structural formula of **6-(dimethylamino)pyrazine-2-carboxylic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **6-(dimethylamino)pyrazine-2-carboxylic acid** are crucial for its application in research and development. The following sections outline the typical methodologies that would be employed.

3.1. Synthesis

The synthesis of **6-(dimethylamino)pyrazine-2-carboxylic acid** can be achieved through a multi-step process, often starting from commercially available pyrazine derivatives. A common synthetic route involves the nucleophilic aromatic substitution of a halogenated pyrazine precursor with dimethylamine, followed by the introduction and subsequent hydrolysis of a nitrile or ester group to yield the carboxylic acid.

A generalized workflow for the synthesis is presented below.



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Generalized synthetic workflow.

3.2. Purification and Characterization

Post-synthesis, the crude product would be purified using standard laboratory techniques such as recrystallization or column chromatography. The purity and identity of the final compound would then be confirmed through a series of analytical methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to elucidate the molecular structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

Potential Applications

Derivatives of pyrazinecarboxylic acid are known for their wide range of biological activities. Given its structure, **6-(dimethylamino)pyrazine-2-carboxylic acid** could serve as a valuable building block in the development of novel therapeutic agents. Potential areas of investigation include its use as a scaffold for kinase inhibitors, antibacterial agents, or other targeted therapies. The specific signaling pathways that could be modulated by derivatives of this compound would be a subject of further research.

- To cite this document: BenchChem. [structural formula and molecular weight of 6-(dimethylamino)pyrazine-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1332027#structural-formula-and-molecular-weight-of-6-dimethylamino-pyrazine-2-carboxylic-acid>]

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